

Step-by-Step Guide to Handling Chromium(3+) Perchlorate in the Lab

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Compound of Interest

Compound Name: Chromium(3+) perchlorate

Cat. No.: B078376

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Application Note & Protocol

This document provides a comprehensive guide for the safe handling and use of **Chromium(3+) perchlorate**, with a focus on its common hexahydrate form ($\text{Cr}(\text{ClO}_4)_3 \cdot 6\text{H}_2\text{O}$), for researchers, scientists, and drug development professionals. Due to its hazardous nature as a strong oxidizer and corrosive agent, strict adherence to these protocols is essential to ensure laboratory safety.

Safety and Hazard Information

Chromium(3+) perchlorate is a hazardous chemical that requires careful handling to prevent injury and contamination.^[1] It is classified as a corrosive and an oxidizing agent.^{[2][3]}

1.1 Health Hazards:

- Eye Contact: Can cause severe chemical burns and serious eye damage.^[1] Vapors or mists may be extremely irritating.^[1]
- Skin Contact: May produce chemical burns upon direct contact.^[1] While Cr(III) compounds are less likely to cause chrome ulcerations than Cr(VI) compounds, they can cause allergic dermatitis in individuals with prior sensitization.^{[4][5]}
- Inhalation: Inhalation of dust, mist, or vapors should be avoided.^[1] Fumes from combustion or decomposition are toxic.^[1]

- Ingestion: Accidental ingestion can be damaging to health, potentially causing chemical burns in the oral cavity and gastrointestinal tract, and may lead to kidney injury.[1][5]
- Chronic Exposure: There is limited evidence of carcinogenic effects and possible risks of impaired fertility.[1][6]

1.2 Fire and Explosion Hazards:

- As a perchlorate, it is a strong oxidizing agent and can increase the intensity of a fire.[1]
- It may react with reducing agents, organic compounds, and other combustible materials to generate heat, potentially leading to fire or explosion.[1][6]
- Heating may cause expansion or decomposition, leading to violent rupture of containers.[1]
- Contact with strong acids, like concentrated sulfuric acid, can liberate explosive chlorine dioxide gas.[1]

Physical and Chemical Properties

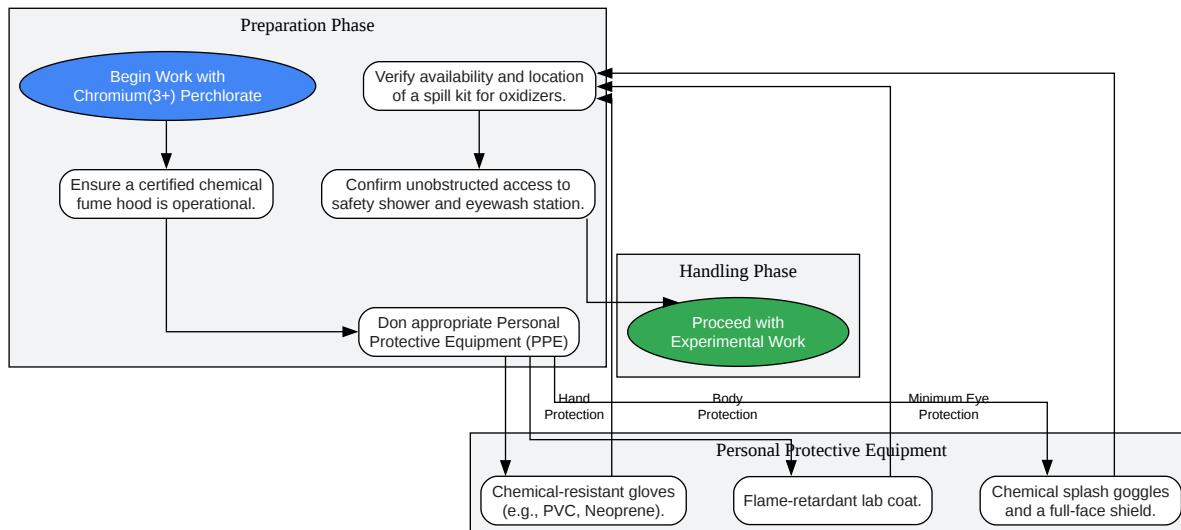
The following table summarizes the key quantitative data for **Chromium(3+) perchlorate hexahydrate**.

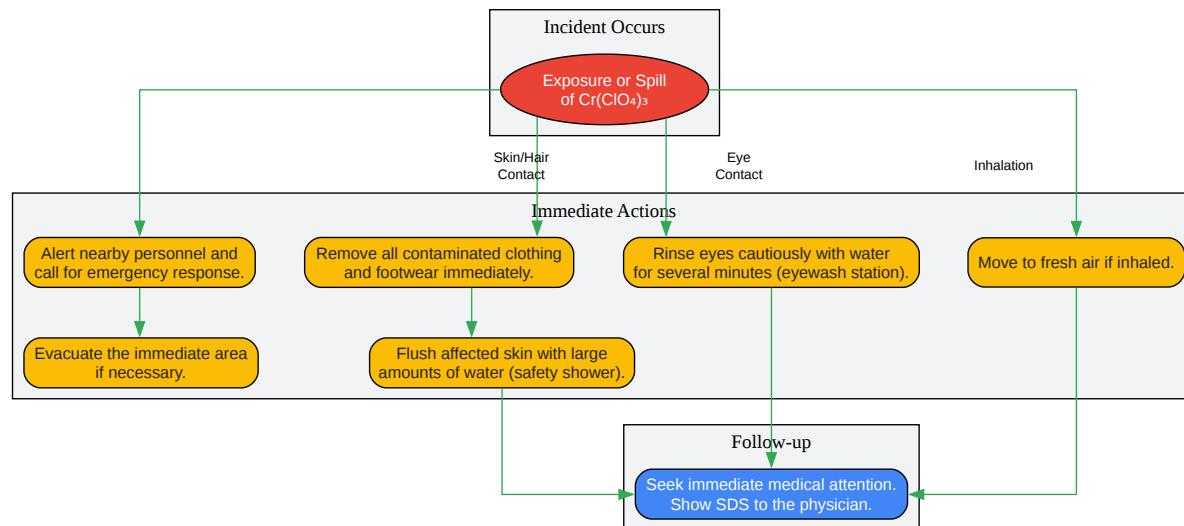
Property	Value	Reference
Chemical Formula	<chem>Cr(ClO4)3·6H2O</chem>	[7]
Molecular Weight	458.4 g/mol	[7][8]
Appearance	Cyan or dark blue crystalline solid	[2][3]
Solubility in Water	130 g/100 mL at 20 °C	[2]
Solubility in other solvents	Soluble in ethanol	[2][7]
CAS Number	55147-94-9 (hexahydrate)	[2][7][8]

Experimental Protocols

3.1 Personal Protective Equipment (PPE) and Engineering Controls:

A mandatory workflow for ensuring safety before handling **Chromium(3+) perchlorate** is outlined below.



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